

Plant Origins and Chemical Profile

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Compound Focus: Sophoranone

CAS No.: 23057-55-8

Cat. No.: S577585

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Sophoranone, a prenylated flavonoid, is a natural compound isolated from several plant species. The table below summarizes its known botanical sources and key chemical characteristics:

Property	Description
Primary Plant Source	Root of <i>Sophora subprostrata</i> (also known as <i>Sophora tonkinensis</i> or "Shan Dou Gen") [1] [2]
Other Reported Sources	Roots of <i>Sophora flavescens</i> [3]
Chemical Classification	Flavonoid[CITATION:1]
CAS Number	23057-55-8[CITATION:1]
Molecular Formula	C30H36O4[CITATION:1]
Synonyms	(-)-Sophoranone; Sophoranon[CITATION:1]

Biological Activities and Research Applications

Research indicates that **sophoranone** exhibits promising biological activities, particularly in anti-inflammatory and anti-cancer contexts. Key experimental findings and methodologies are summarized

below:

Activity	Experimental Model/Finding	Key Parameters/Results
Anti-inflammatory [1]	Inhibition of LPS-induced NO production in mouse RAW264.7 macrophage cells.	IC50 = 28.1 μM (by Griess assay after 24 hrs) [1].
Anti-cancer	Growth-inhibitory and apoptosis-inducing effects on human leukemia U937 cells [2].	Specific IC50 not provided in search results; studies report "growth-inhibitory" and "apoptosis-inducing" activities [2].

Experimental Protocols for Key Assays

For researchers looking to replicate or build upon existing work, here are outlines of key methodologies used to evaluate **sophoranone's** activity.

- **Anti-inflammatory Activity Assay (In Vitro)**

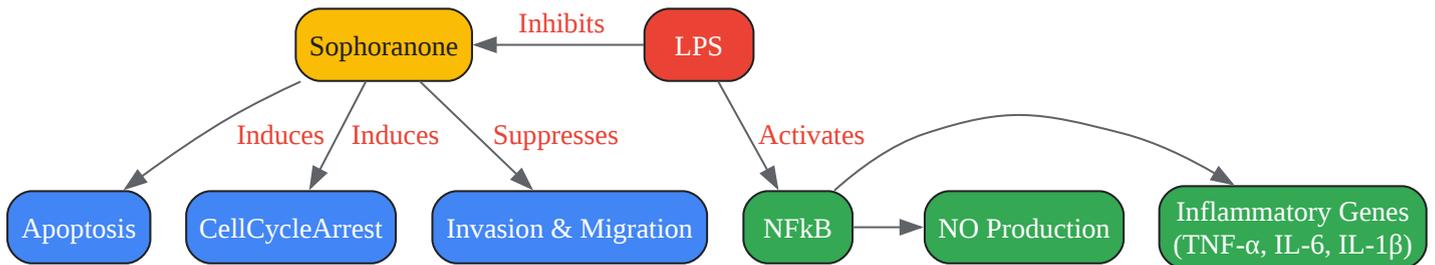
- **Cell Line:** Mouse leukemic monocyte macrophage cell line (RAW264.7) [1].
- **Induction of Inflammation:** Cells are stimulated with **Lipopolysaccharide (LPS)**, a potent inflammatory agent [1].
- **Measurement of NO Production:** After a 24-hour incubation period with the test compound, the concentration of **nitric oxide (NO)** in the culture supernatant is quantified using the **Griess assay**. This method involves measuring nitrite, a stable breakdown product of NO [1].
- **Data Analysis:** The IC50 value (concentration that inhibits 50% of NO production) is calculated from dose-response curves.

- **Anti-cancer Activity Assay (In Vitro)**

- **Cell Viability/Proliferation:** Effects on cancer cell viability and clonal growth can be assessed in a **dose-dependent manner** using assays like the **CCK-8 assay** [4].
- **Apoptosis Detection:** Apoptosis-inducing activity can be evaluated through various methods, such as **flow cytometry** analysis after staining with Annexin V/PI [2].

Mechanism of Action and Signaling Pathways

Sophoranone is reported to influence critical cellular signaling pathways. The diagram below illustrates its potential mechanism of action based on research into similar prenylated flavonoids and related compounds.



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*Potential signaling pathways modulated by **Sophoranone**, based on related flavonoid research.*

The pathways illustrated are inferred from the broader context of prenylated flavonoid research [4] [5]. Direct experimental validation specifically for **sophoranone** is an area for further investigation.

Conclusion for Research and Development

Sophoranone, primarily sourced from *Sophora* species, demonstrates significant potential as a lead compound in drug discovery. Future work should focus on:

- **Elucidating its precise molecular targets** and downstream signaling events.
- Conducting more comprehensive **in vivo pharmacokinetic and efficacy studies**.
- Exploring its **therapeutic potential in other disease models**.

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References

1. Sophoranone) | Flavonoid [medchemexpress.com]

2. Biological Activities and Secondary Metabolites from ... [mdpi.com]
3. Biosyntheses characterization of alkaloids and flavonoids ... [nature.com]
4. Huaier n-butanol extract suppresses proliferation and ... [nature.com]
5. Phytochemistry and pharmacology of natural prenylated ... [link.springer.com]

To cite this document: Smolecule. [Plant Origins and Chemical Profile]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b577585#sophoranone-plant-origin]

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